

Yuankanin recovery improvement techniques

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Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

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Available Information on Yuankanin

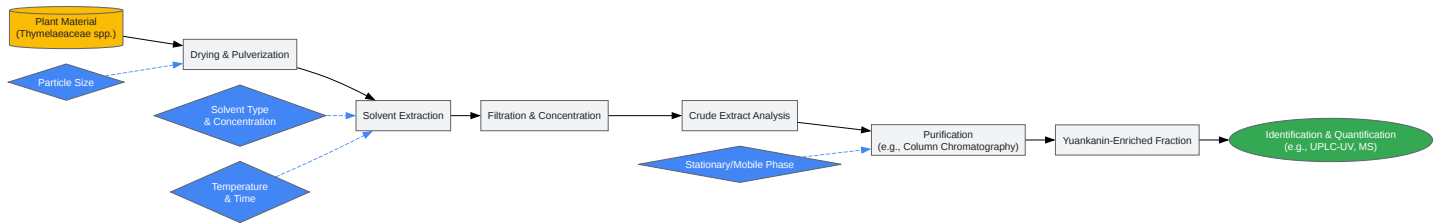
Here is a summary of the key details I found, which may serve as a starting point for your research:

Aspect	Available Information
Chemical Nature	A genkwanin-5-bioside; the sugar part is composed of xylose and glucose [1].
Molecular Formula	$C_{27}H_{30}O_{14}$ [1].
Source Plants	Can be extracted from plants in the Thymelaeaceae family, such as <i>Gnidia involucrata</i> , <i>Daphne feddei</i> , and <i>Daphne gnidium</i> [1]. Also identified in Korean <i>Daphne</i> and <i>Wikstroemia</i> species [2].
Extraction Context	Mentioned in a patent for a compound oral liquid, but the described method is for a mixture of American ginseng and schisandra, not yuankanin-specific [3].

A General Workflow for Natural Product Extraction

Based on common laboratory practice for extracting plant metabolites, here is a generalized workflow. You can use this as a conceptual framework and fill in the specific parameters (e.g., solvent ratios, time,

temperature) from the literature you find.



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References

1. | bioactive compound | CAS# 77099-20-8 | InvivoChem Yuankanin [invivochem.com]
2. Chemotaxonomic Insights into Korean Daphne spp. and ... [pmc.ncbi.nlm.nih.gov]
3. Compound American ginseng royal jelly oral liquid for ... [patents.google.com]

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